

Application Notes and Protocols for Preparing MLS1082 Stock Solution with DMSO

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Compound of Interest

Compound Name: MLS1082

Cat. No.: B1676675

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Introduction

MLS1082 is a pyrimidone-based positive allosteric modulator (PAM) of the D1-like dopamine receptor. It does not exhibit intrinsic agonist activity but potentiates both G protein- and β -arrestin-mediated signaling stimulated by dopamine and other D1R agonists.[1][2] With an EC₅₀ of 123 nM for dopamine-stimulated G protein signaling, **MLS1082** is a valuable tool for studying dopaminergic pathways and holds potential for therapeutic strategies targeting neurocognitive disorders.[1] Accurate and consistent preparation of a stable stock solution is crucial for obtaining reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **MLS1082** using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following tables provide key quantitative data for **MLS1082** and guidelines for preparing stock solutions in DMSO.

Table 1: Chemical and Physical Properties of **MLS1082**

Property	Value	Reference
Molecular Weight	385.47 g/mol	[3]
Chemical Formula	C ₂₄ H ₂₃ N ₃ O ₂	[3]
Appearance	Solid powder	
Purity	>98%	
Solubility in DMSO	12.5 mg/mL (32.43 mM)	

Table 2: Preparation of **MLS1082** Stock Solutions in DMSO

Desired Stock Concentration	Mass of MLS1082 for 1 mL of DMSO	Molar Concentration
1 mg/mL	1 mg	2.59 mM
5 mg/mL	5 mg	12.97 mM
10 mg/mL	10 mg	25.94 mM
1 mM	0.385 mg	1 mM
5 mM	1.927 mg	5 mM
10 mM	3.855 mg	10 mM

Calculations are based on a molecular weight of 385.47 g/mol .

Experimental Protocols

Materials and Equipment

- **MLS1082** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), ACS reagent grade or higher
- Analytical balance
- Sterile microcentrifuge tubes or amber glass vials

- Vortex mixer
- Ultrasonic water bath
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM **MLS1082** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM stock solution. The procedure can be scaled as needed.

- Preparation: In a chemical fume hood, ensure all equipment is clean and dry. Wear appropriate PPE.
- Weighing **MLS1082**: Tare a sterile microcentrifuge tube or amber glass vial on an analytical balance. Carefully weigh 3.855 mg of **MLS1082** powder into the tube.
- Adding DMSO: Add 1 mL of anhydrous or newly opened DMSO to the tube containing the **MLS1082** powder.
- Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes to facilitate dissolution.
 - For complete dissolution, place the tube in an ultrasonic water bath. Sonicate for 5-10 minutes, or until the solution is clear and free of visible particles. Note: DMSO is hygroscopic; use of newly opened solvent is recommended to ensure maximal solubility.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.

- For short-term storage (up to 1 month), store at -20°C.

Preparation of Working Solutions

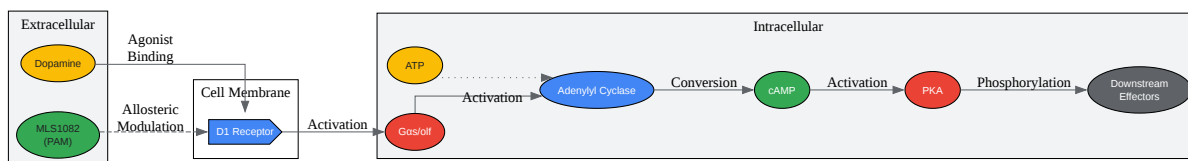
For cell-based assays, it is recommended to maintain the final concentration of DMSO below 0.5%, with 0.1% being preferable to avoid solvent-induced cellular toxicity.

- Thawing: Thaw a single aliquot of the **MLS1082** stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium or experimental buffer to achieve the desired final concentration. It is advisable to perform dilutions in a stepwise manner to prevent precipitation of the compound.
- Vehicle Control: Prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

Visualization of Signaling Pathway and Experimental Workflow

D1 Dopamine Receptor Signaling Pathway Potentiated by MLS1082

MLS1082 acts as a positive allosteric modulator of the D1 dopamine receptor, enhancing its downstream signaling in the presence of an agonist like dopamine. The canonical pathway involves the activation of G α s/olf, leading to the production of cyclic AMP (cAMP) by adenylyl cyclase and subsequent activation of Protein Kinase A (PKA).

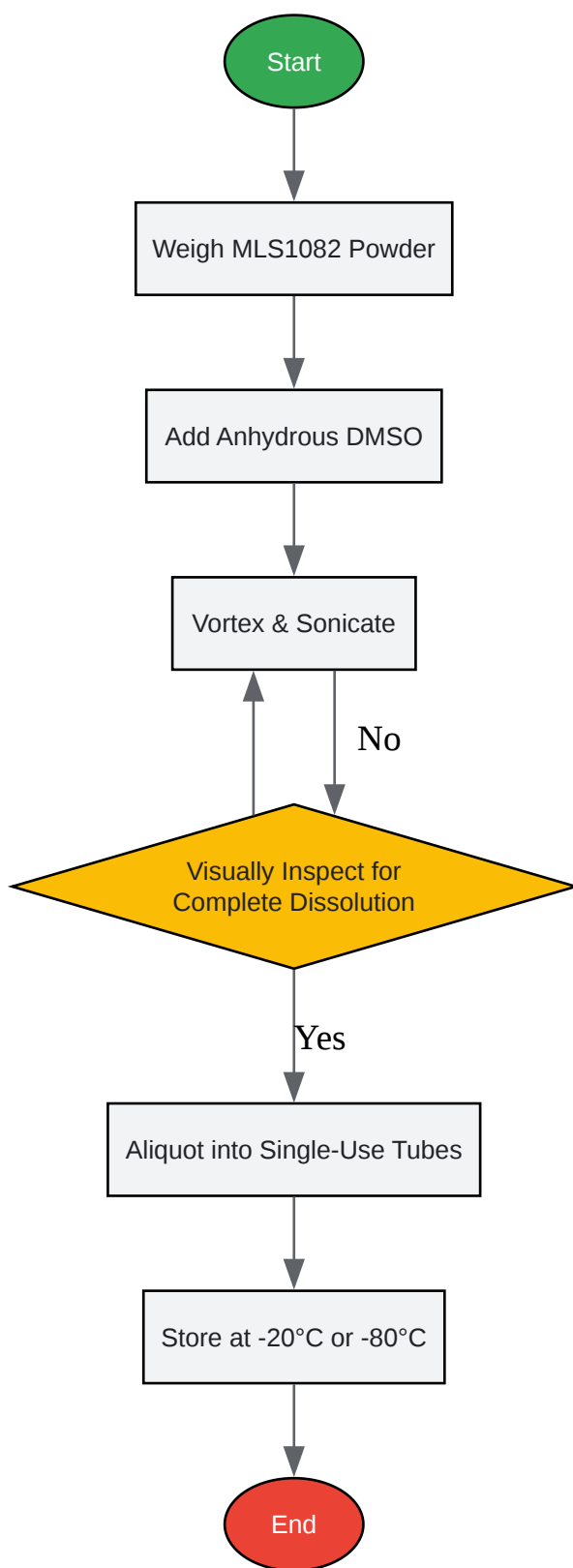


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Caption: D1 receptor signaling pathway modulated by **MLS1082**.

Experimental Workflow for **MLS1082** Stock Solution Preparation

The following diagram illustrates the key steps for preparing a stock solution of **MLS1082** in DMSO.



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Caption: Workflow for preparing **MLS1082** stock solution.

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